

Physical and chemical properties of Ebenifoline E-II

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Compound of Interest

Compound Name: Ebenifoline E-II

Cat. No.: B14864393

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Ebenifoline E-II: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ebenifoline E-II is a naturally occurring sesquiterpene pyridine alkaloid, a class of complex chemical compounds known for their significant biological activities. Isolated from plants of the Celastraceae family, particularly from the stems and leaves of *Euonymus laxiflorus*, this molecule has attracted attention within the scientific community.^[1] Sesquiterpene pyridine alkaloids are characterized by a highly oxygenated dihydro- β -agarofuran sesquiterpenoid core linked to a pyridine dicarboxylic acid moiety, forming a macrocyclic structure. This structural complexity is believed to be responsible for their diverse pharmacological effects, including anti-inflammatory, immunosuppressive, and cytotoxic properties. This guide provides an in-depth overview of the known physical and chemical properties of **Ebenifoline E-II**, detailed experimental protocols for its study, and an exploration of its potential biological activities and associated signaling pathways.

Physical and Chemical Properties

Ebenifoline E-II is a white, amorphous powder.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₄₈ H ₅₁ NO ₁₈	[1]
Molecular Weight	929.9 g/mol	[1]
Physical State	Amorphous Powder	[1]
Melting Point	174-177 °C	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Source	Stems and leaves of <i>Euonymus laxiflorus</i>	[1]

Spectroscopic Data:

The structural elucidation of **Ebenifoline E-II** was primarily achieved through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Mass Spectrometry (MS):

- High-Resolution Mass Spectrometry (HRMS): The molecular ion peak [M]⁺ was observed at m/z 929.3086, corresponding to the molecular formula C₄₈H₅₁NO₁₈.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

The ¹H and ¹³C NMR spectra of **Ebenifoline E-II** were determined in CDCl₃. The chemical shifts (δ) are reported in parts per million (ppm). While the complete spectral data is found in the original isolation literature, the key structural features are confirmed by these techniques. The ¹³C NMR data for the ebenifoline class of alkaloids has been compiled and serves as a crucial reference for the identification of these complex molecules.

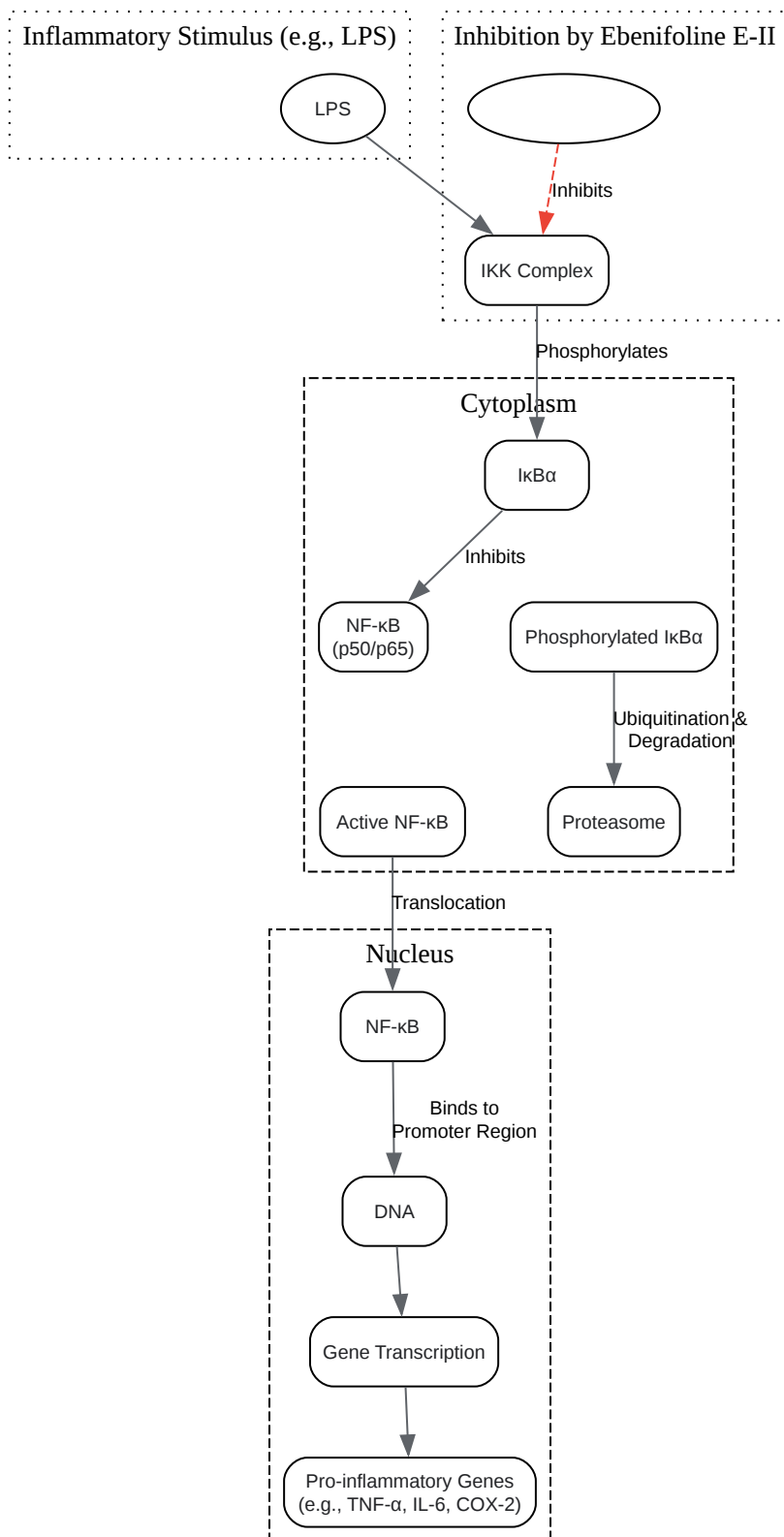
Due to the unavailability of the full-text of the original publication, the complete ¹H and ¹³C NMR and IR data are not included here. Researchers are directed to the primary literature for this detailed information.

Experimental Protocols

Isolation and Purification of **Ebenifoline E-II**

The following is a generalized protocol for the extraction and isolation of sesquiterpene pyridine alkaloids from plant material, adapted from procedures used for related compounds. The specific details for **Ebenifoline E-II** can be found in the primary literature.

Workflow for Isolation and Purification:



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References

- 1. researchgate.net [researchgate.net]
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